

Essential Safety and Operational Guide for 5-Bromo-1-(triisopropylsilyl)-1H-indole

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Compound of Interest

Compound Name: 5-Bromo-1-(triisopropylsilyl)-1H-indole

Cat. No.: B149839

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This guide provides critical safety, handling, and disposal information for **5-Bromo-1-(triisopropylsilyl)-1H-indole**, a compound utilized in advanced scientific research. Adherence to these protocols is essential for ensuring a safe laboratory environment and mitigating potential risks. This information is synthesized from available Safety Data Sheets (SDS) and best practices for handling structurally related brominated and silyl-protected compounds.

Chemical and Physical Properties

Property	Value
CAS Number	128564-66-9[1][2]
Molecular Formula	C ₁₇ H ₂₆ BrNSi[2][3]
Molecular Weight	352.39 g/mol [2]
Storage Temperature	-20°C[2] or 2-8°C (sealed in dry conditions)[4]

Hazard Identification and Personal Protective Equipment (PPE)

The primary hazards associated with **5-Bromo-1-(triisopropylsilyl)-1H-indole** are summarized by the following hazard statements. A comprehensive personal protective equipment strategy is therefore mandatory.

Hazard Statements^[4]

Code	Statement
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H332	Harmful if inhaled
H335	May cause respiratory irritation

Personal Protective Equipment (PPE) Requirements

Protection Level	Equipment	Purpose
Primary Engineering Control	Certified Chemical Fume Hood	To minimize inhalation exposure to dust or vapors.[5]
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles protect against splashes; a face shield offers broader protection, especially when handling larger quantities.[5][6]
Hand Protection	Chemical-Resistant Gloves (Double Nitrile or Neoprene)	To prevent skin contact. It is advisable to wear two pairs (double-gloving) and change them frequently.[5][6]
Body Protection	Flame-Resistant Laboratory Coat	To protect skin and personal clothing from contamination.[5]
Foot Protection	Closed-Toe, Chemical-Resistant Shoes	To protect feet from spills and falling objects.[5]
Respiratory Protection	NIOSH-Approved Respirator	Required when working outside of a fume hood or if engineering controls are insufficient.[5]

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **5-Bromo-1-(triisopropylsilyl)-1H-indole** is crucial for safety and experimental integrity.

Step 1: Pre-Handling Preparation

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment.
- Engineering Controls: Ensure a chemical fume hood is certified and operational. Designate a specific area within the hood for handling the compound.[6]

- Emergency Equipment: Confirm that a safety shower, eyewash station, and appropriate fire extinguisher are readily accessible.^[5]
- Personal Protective Equipment: Don all required PPE as outlined in the table above before entering the handling area.^[5]

Step 2: Compound Handling

- Weighing: When weighing the solid, use a balance inside the fume hood or in a ventilated balance enclosure to avoid generating dust.
- Dissolving: When preparing solutions, slowly add the solid to the solvent to prevent splashing.^[6]
- Reactions: Conduct all chemical reactions within the fume hood using appropriate and securely assembled glassware.^[5]

Step 3: Post-Handling Procedures

- Decontamination: Clean and decontaminate all surfaces and equipment that came into contact with the chemical.
- PPE Removal: Carefully remove PPE, avoiding contact with potentially contaminated outer surfaces. Gloves should be removed last, followed by thorough hand washing with soap and water.^[6]

Disposal Plan: Waste Management Protocol

Chemical waste containing **5-Bromo-1-(triisopropylsilyl)-1H-indole** must be managed as hazardous waste.

Step 1: Waste Segregation

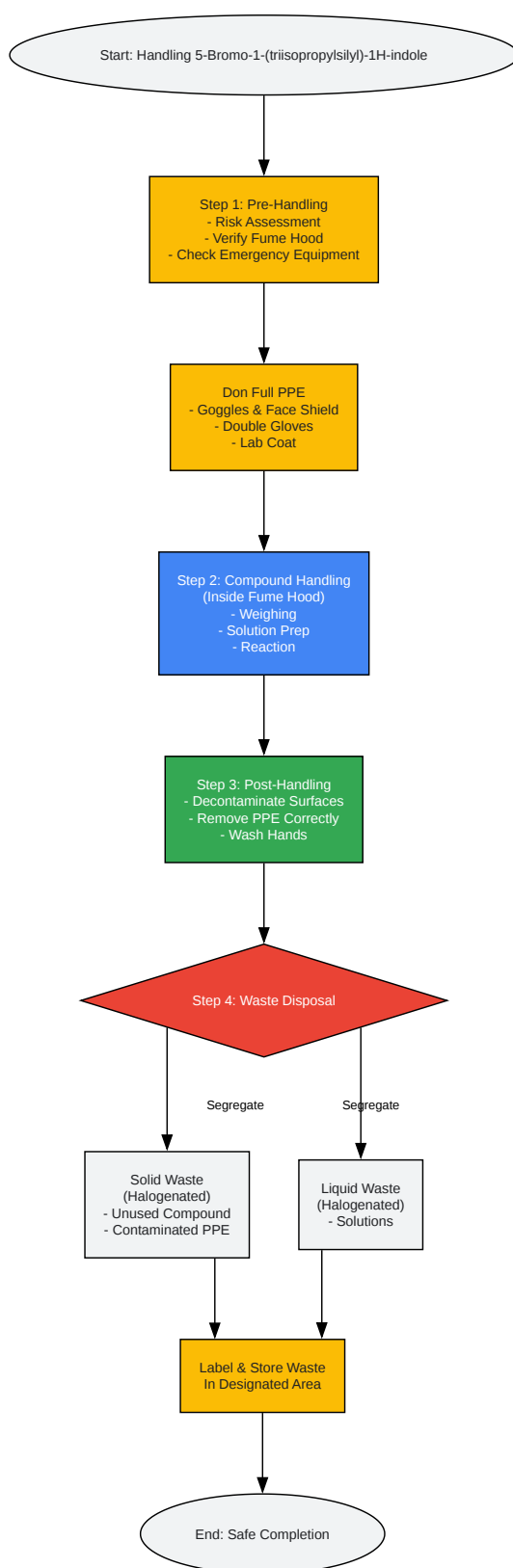
- Solid Waste: Collect unused solid compound and contaminated materials (e.g., weigh paper, pipette tips, gloves) in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing the compound should be collected in a separate, sealed, and appropriately labeled container designated for halogenated organic waste.^[5]

Step 2: Labeling and Storage

- Labeling: All waste containers must be clearly labeled with the full chemical name, "Hazardous Waste," and associated hazard symbols.[\[5\]](#)
- Storage: Store waste containers in a designated and secure satellite accumulation area within the laboratory, away from incompatible materials.[\[5\]](#)

Step 3: Final Disposal

- Arrangements: Arrange for the collection and disposal of hazardous waste through your institution's environmental health and safety office. Do not dispose of this chemical down the drain or in regular trash.



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Safe Handling and Disposal Workflow for **5-Bromo-1-(triisopropylsilyl)-1H-indole**.

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